

"physical and chemical properties of 4-Methyl-1H-benzotriazole"

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Compound of Interest

Compound Name: 4-Methyl-1H-benzotriazole

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An In-depth Technical Guide to the Physical and Chemical Properties of **4-Methyl-1H-benzotriazole**

Introduction

4-Methyl-1H-benzotriazole, also known as tolyltriazole, is a prominent member of the benzotriazole family of compounds. It is widely recognized for its utility as a corrosion inhibitor, particularly for copper and its alloys.^{[1][2][3]} This guide provides a comprehensive overview of the physical and chemical properties of **4-Methyl-1H-benzotriazole**, tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Identification

4-Methyl-1H-benzotriazole consists of a benzene ring fused to a triazole ring, with a methyl group substituted on the benzene ring. The compound can exist as a mixture of 4-methyl and 5-methyl isomers.

Table 1: General and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C7H7N3	[1][4][5]
Molecular Weight	133.15 g/mol	[1][4][6]
CAS Number	29878-31-7	[4][5][7]
Appearance	Brown, light brown to beige solid	[4][8][9]
Purity	≥90.0% (HPLC) to 98%	[1]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	2	[7]

Physicochemical Data

The physicochemical properties of **4-Methyl-1H-benzotriazole** are crucial for its application and handling. These properties are summarized in the tables below.

Table 2: Thermodynamic Properties

Property	Value	Reference(s)
Melting Point	139-146 °C	[4][5]
Boiling Point	289.3 °C at 760 mmHg	[5][7][10]
Flash Point	137.4 °C	[5][7][10]
Auto-ignition Temperature	Approx. 400 °C (752 °F)	[8]

Table 3: Solubility and Partitioning

Property	Value	Reference(s)
Solubility in Water	Insoluble	[8]
Solubility in Organic Solvents	Slightly soluble in Chloroform and Methanol	[4][7][9]
LogP (Octanol-Water Partition Coefficient)	1.26630	[5][7]
Density	1.273 g/cm ³	[5][7][11]

Table 4: Acidity

Property	Value	Reference(s)
pKa	8.74 ± 0.40 (Predicted)	[7]

Experimental Protocols

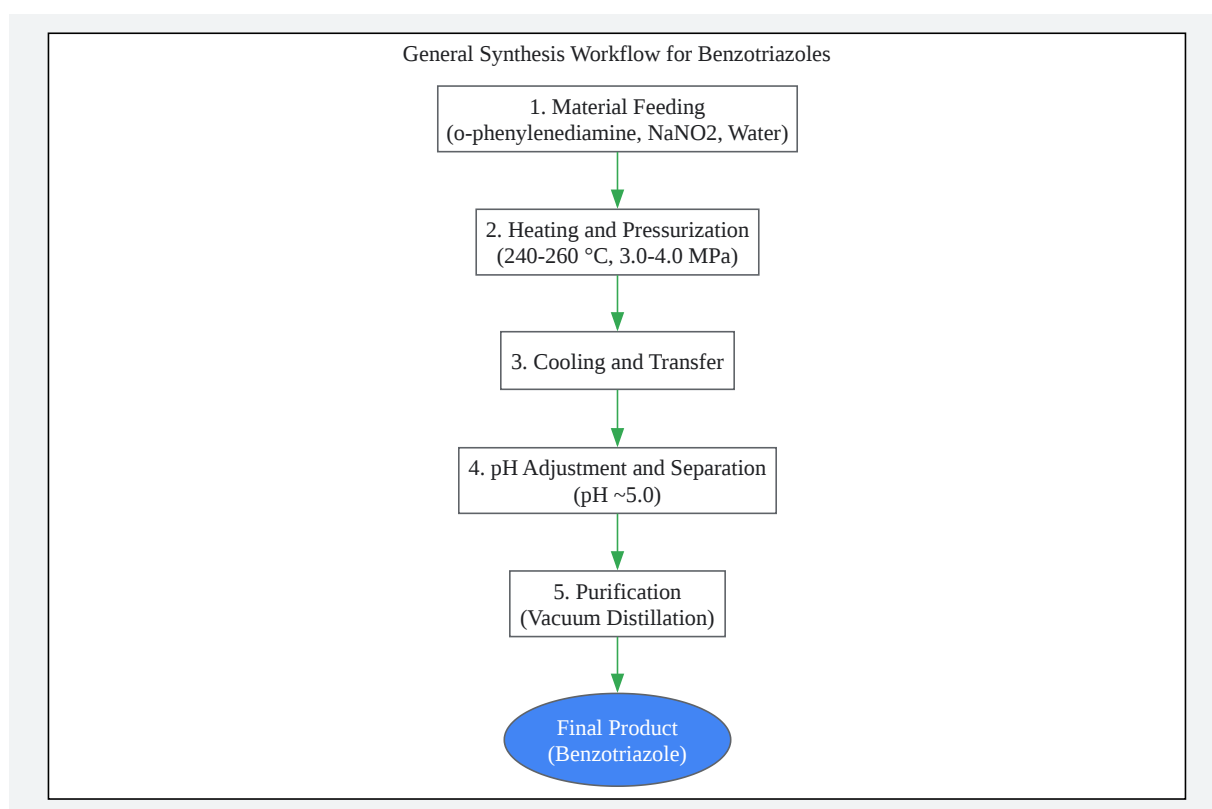
Synthesis of Benzotriazoles (General Procedure)

A common method for synthesizing benzotriazoles involves the reaction of o-phenylenediamine with a diazotizing agent like sodium nitrite.

Protocol:

- **Material Feeding:** o-phenylenediamine, sodium nitrite, and water are added to a stainless steel reaction kettle. A typical ratio is 1 part o-phenylenediamine to 1.1-1.2 parts sodium nitrite and 10-15 parts water.[12]
- **Heating and Pressurization:** The mixture is stirred and heated to a temperature of 240-260 °C. The pressure is controlled between 3.0 and 4.0 MPa, and the reaction is held under these conditions for 3-3.5 hours.[12]
- **Cooling and Transfer:** The reaction mixture is then cooled to 120-130 °C, and the product is transferred to an acidification vessel.[12]

- pH Adjustment and Separation: The pH of the solution is adjusted to approximately 5.0 using a strong acid, such as concentrated sulfuric acid, which leads to the separation of an oil layer.[12]
- Purification: The separated oil layer is purified by vacuum distillation to yield the final benzotriazole product.[12]



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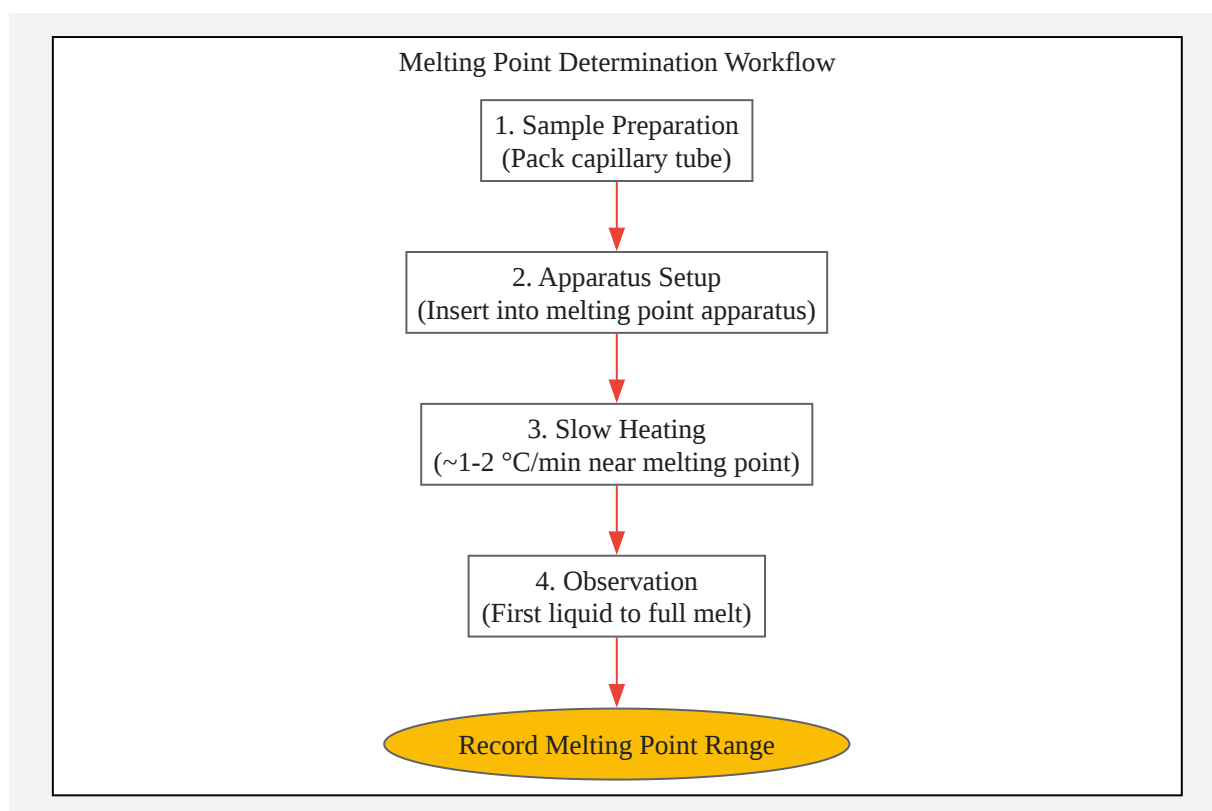
Caption: General workflow for the synthesis of benzotriazoles.

Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity.

Protocol:

- Sample Preparation: A small amount of the dry, powdered **4-Methyl-1H-benzotriazole** is packed into a capillary tube to a height of 1-2 mm.[13][14][15]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, attached to a thermometer.[16]
- Heating: The apparatus is heated slowly, at a rate of about 1-2 °C per minute as the temperature approaches the expected melting point.[15][16]
- Observation and Recording: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the compound.[15][16][17]



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Caption: Workflow for determining the melting point of an organic compound.

pKa Determination

The pKa value indicates the acidity of a compound. Several methods can be used for its determination.

Potentiometric Titration Protocol:

- A pure sample of the compound is dissolved in a suitable solvent (often water or a water-organic mixture).[\[18\]](#)
- A standardized solution of a strong base (e.g., NaOH) is gradually added to the solution of the compound.[\[18\]](#)
- The pH of the solution is measured after each addition of the base using a calibrated pH meter.[\[18\]](#)
- A titration curve is generated by plotting the pH versus the volume of base added.
- The pKa is determined from the titration curve, typically corresponding to the pH at the half-equivalence point.[\[18\]](#)

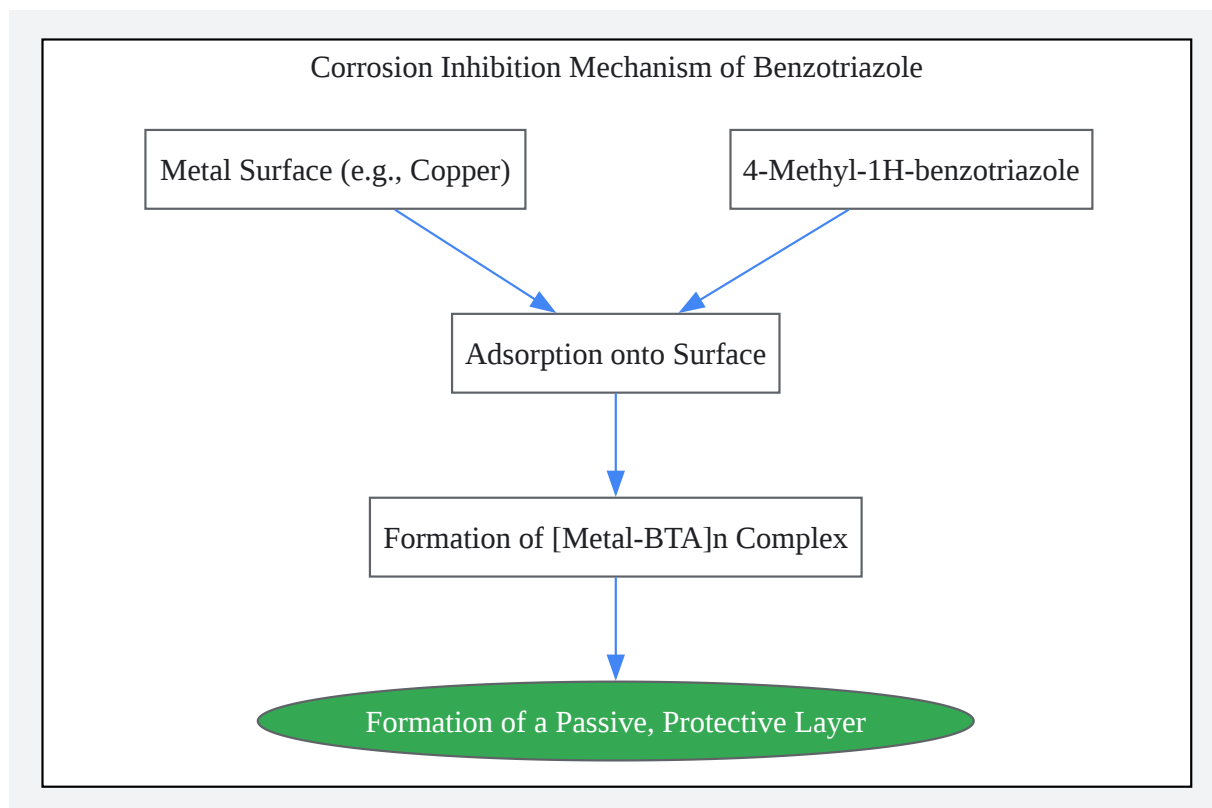
Applications and Mechanisms

Corrosion Inhibition

The primary application of **4-Methyl-1H-benzotriazole** is as a corrosion inhibitor, especially for copper and its alloys.[\[1\]](#)[\[8\]](#) It functions by forming a protective film on the metal surface.

Mechanism of Action:

- Adsorption: The benzotriazole molecule adsorbs onto the metal surface.[\[3\]](#)
- Complex Formation: It forms a passive, insoluble polymeric complex with the metal ions (e.g., Cu(I)).[\[2\]](#)[\[19\]](#)
- Protective Layer: This complex forms a thin, protective layer that insulates the metal from the corrosive environment, thereby preventing further corrosion.[\[2\]](#)[\[19\]](#)



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Caption: Logical relationship of the corrosion inhibition mechanism.

Safety and Handling

4-Methyl-1H-benzotriazole is classified as harmful if swallowed or inhaled and causes serious eye irritation.[6] Appropriate personal protective equipment, including safety goggles, gloves, and respiratory protection, should be used when handling this chemical.[10] It should be stored in a dry, cool, and well-ventilated place.[10]

Conclusion

4-Methyl-1H-benzotriazole is a compound with well-defined physical and chemical properties that make it highly effective as a corrosion inhibitor. Understanding these properties, along with

the experimental protocols for their determination and the mechanisms of its primary applications, is essential for its effective and safe use in research and industrial settings.

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